

Chemical Identification & Hazard Assessment

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Compound of Interest

Compound Name: *C20H18FN3O2S2*

Cat. No.: *B12138372*

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Before disposal, you must validate the physical state and hazard profile.^[1] As a research chemical, specific SDS data may be sparse; therefore, Universal Precautions for bioactive organic solids apply.

Physicochemical Profile (Representative)

Property	Value / Description	Impact on Disposal
Formula	C20H18FN3O2S2	Contains Fluorine (F) and Sulfur (S); combustion generates HF and SOx.[1][2][3]
Molecular Weight	~415.51 g/mol	Heavy organic molecule; non-volatile.[1]
Physical State	Solid (Crystalline Powder)	Requires "Solid Hazardous Waste" segregation.[1]
Solubility	Low in water; High in DMSO/Methanol	Rinsates must go to organic solvent waste, not down the drain.[1]
LogP	~4.5 (Lipophilic)	High potential for bioaccumulation; do not release to environment.

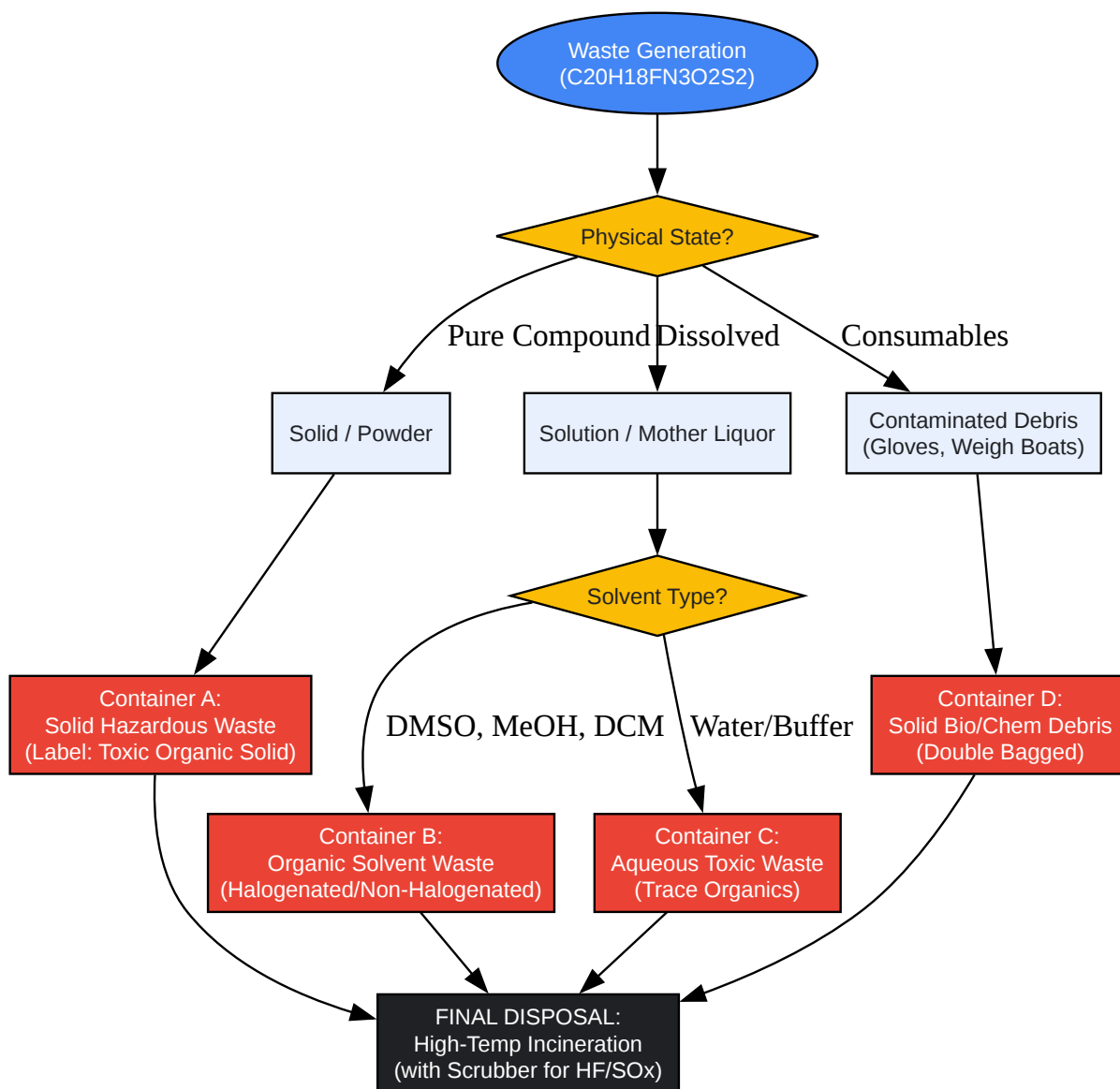
Critical Hazards (GHS Classification)

- H301/H302: Toxic/Harmful if swallowed (Assumed for bioactive agents).[1]
- H315/H319: Causes skin and serious eye irritation.[1]
- H373: May cause damage to organs through prolonged or repeated exposure (Target organ toxicity).[1]
- Combustion Hazard: Thermal decomposition releases Hydrogen Fluoride (HF), Nitrogen Oxides (NOx), and Sulfur Oxides (SOx).[1]

Waste Segregation & Collection Strategy

Proper segregation prevents cross-contamination and ensures the waste facility uses the correct destruction method (Incineration).[1]

Disposal Decision Matrix



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Figure 1: Decision tree for segregating **C20H18FN3O2S2** waste streams.[1]

Detailed Disposal Procedures

Protocol A: Solid Waste (Pure Compound)

- Container: High-density polyethylene (HDPE) or glass jar with a screw-top lid.[1]

- Labeling: Must read "Hazardous Waste - Toxic Solid".^[1]
 - Chemical Name: Write the full IUPAC name (e.g., N-(4-fluorophenyl)-2-...) or "Research Compound **C20H18FN3O2S2**".^[1] Do not use abbreviations like "Compound X".
- Procedure:
 - Transfer waste powder into the container inside a fume hood.^[1]
 - Wipe the container exterior with a solvent-dampened wipe (methanol/ethanol) to remove dust.^[1]
 - Place the wipe into the Solid Debris container.^[1]

Protocol B: Liquid Waste (Solutions)

- Container: Safety solvent can (grounded) or glass bottle (amber).
- Segregation:
 - Halogenated Solvent Waste: If dissolved in Dichloromethane (DCM) or Chloroform.^[1]
 - Non-Halogenated Solvent Waste: If dissolved in DMSO, Methanol, or Acetone.^[1]
- Note: Even though the compound contains Fluorine, the solvent determines the waste stream classification unless the concentration of the compound is extremely high (>5%).^[1]
- Procedure: Pour liquid into the carboy using a funnel. Rinse the original vessel twice with the compatible solvent and add rinsate to the waste.^[1]

Protocol C: Contaminated Debris (Consumables)^[1]

- Items: Syringes, weigh boats, pipette tips, gloves.^[1]
- Procedure:
 - Collect all disposables in a clear, 6-mil polyethylene bag.
 - Double-bag the waste to prevent puncture or leakage.^[1]

- Seal with tape and label as "Solid Chemical Debris - Contaminated with **C20H18FN3O2S2**".[\[1\]](#)
- Dispose of via the institutional hazardous waste stream (Incineration).[\[1\]](#) Do not autoclave (autoclaving does not destroy the chemical and may aerosolize it).[\[1\]](#)

Decontamination & Spill Response

If **C20H18FN3O2S2** is spilled on the benchtop or equipment:

- Evacuate & PPE: Ensure lab coat, double nitrile gloves, and safety goggles are worn.[\[1\]](#)
- Containment: Cover the spill with an absorbent pad.[\[1\]](#)
- Solubilization: Since the compound is lipophilic (LogP ~4.5), water alone is ineffective.[\[1\]](#)
 - Apply Ethanol (70%) or Acetone to the absorbent pad to solubilize the residue.[\[1\]](#)
- Cleaning: Wipe the area from the outside in.[\[1\]](#)
- Verification: For high-potency areas, use a UV lamp (if the compound is fluorescent) or swab-test to verify removal.[\[1\]](#)
- Disposal: Place all used absorbent pads into the Solid Debris waste container.

Regulatory & Compliance Context

- EPA (RCRA): While not explicitly P-listed (acutely toxic) or U-listed (toxic) by CAS number in standard regulations, the generator must apply "Generator Knowledge" to classify it as toxic waste due to its bioactive design.[\[1\]](#)
- Destruction Method: The presence of the Trifluoromethyl or Fluorophenyl group requires incineration at temperatures >1,100°C with alkaline scrubbing to neutralize Hydrogen Fluoride (HF) gas.[\[1\]](#)
- Drain Disposal: Strictly Prohibited. The high LogP indicates this compound will adsorb to sludge and persist in aquatic environments.[\[1\]](#)

References

- PubChem.Compound Summary: **C20H18FN3O2S2** (GSM777897).[1] National Library of Medicine.[1] Available at: [\[Link\]](#)[1]
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard: Safety Data Sheets.[1] Available at: [\[Link\]](#)[1]
- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Orientation Manual.[1] Available at: [\[Link\]](#)[1]
- Vitas-M Laboratory.Material Safety Data Sheet (MSDS) for Research Chemicals. Available at: [\[Link\]](#)[1]

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- 2. VITASMLAB.BIZ: SOURCE OF CHEMICAL REAGENTS FOR RESEARCH AND DEVELOPMENT [vitasmlab.biz]
- 3. genophore.com [genophore.com]
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